

Essential Safety and Logistical Information for Handling Ethyl 2-furanpropionate

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Compound of Interest

Compound Name: Ethyl 2-furanpropionate

Cat. No.: B158936

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This document provides immediate, essential guidance for the safe handling and disposal of **Ethyl 2-furanpropionate** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to minimize risks and ensure safe operational conduct.

Chemical and Physical Properties

A summary of the key quantitative data for **Ethyl 2-furanpropionate** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O ₃	[1]
Molecular Weight	168.19 g/mol	[1][2]
Appearance	Yellow liquid with a fruity, pineapple-like aroma	[1]
Boiling Point	92 - 93 °C (1,024 hPa)	[3]
Density	0.912 g/cm ³ (25 °C)	[3]
Flash Point	12 °C / 53.6 °F	[4]
Hazards	Highly flammable liquid and vapor	[1][3][5]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **Ethyl 2-furanpropionate**, the following personal protective equipment is mandatory.[\[6\]](#)

Protection Type	Equipment Specification	Purpose & Notes
Eye / Face	Tightly fitting safety goggles with side-shields or a full-face shield.	Must conform to NIOSH (US) or EN 166 (EU) standards to protect against splashes. [6]
Skin / Body	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a flame-retardant, antistatic lab coat.	Handle with gloves at all times. [3] [6] Impervious clothing should be worn to prevent skin contact. [6]
Respiratory	NIOSH/MSHA or EN 149 approved respirator.	Required when handling large quantities or if ventilation is inadequate. A full-face respirator may be necessary if exposure limits are exceeded. [6]

Operational Plan: Step-by-Step Handling Protocol

Safe handling requires a controlled environment and methodical procedures. Always work within a certified chemical fume hood to ensure adequate ventilation.[\[6\]](#)

- Preparation:
 - Designate a specific area within a chemical fume hood for handling **Ethyl 2-furanpropionate**.[\[6\]](#)
 - Ensure all necessary PPE is readily available and in good condition.
 - Keep away from open flames, hot surfaces, and sources of ignition.[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Ground and bond the container and receiving equipment to prevent static discharge.[\[4\]](#)[\[5\]](#)

- Use only non-sparking tools and explosion-proof equipment.[3][4][5]
- Handling:
 - Keep the container tightly closed when not in use.[3][4][5]
 - Avoid breathing vapors or aerosols.[3]
 - Wear the appropriate PPE as specified in the table above.[3][5]
 - In case of skin contact, immediately remove all contaminated clothing and rinse the skin with water/shower.[3][5]
 - In case of eye contact, rinse out with plenty of water.[3]
 - If inhaled, move to fresh air.[3]
 - If swallowed, make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.[3]
- Storage:
 - Store in a well-ventilated, cool, and dry place.[3][5]
 - Keep the container tightly closed.[3][4][5]
 - Store away from heat, sparks, open flames, and hot surfaces.[3][4][5]
 - Incompatible materials include strong oxidizing agents.[4][5]

Disposal Plan

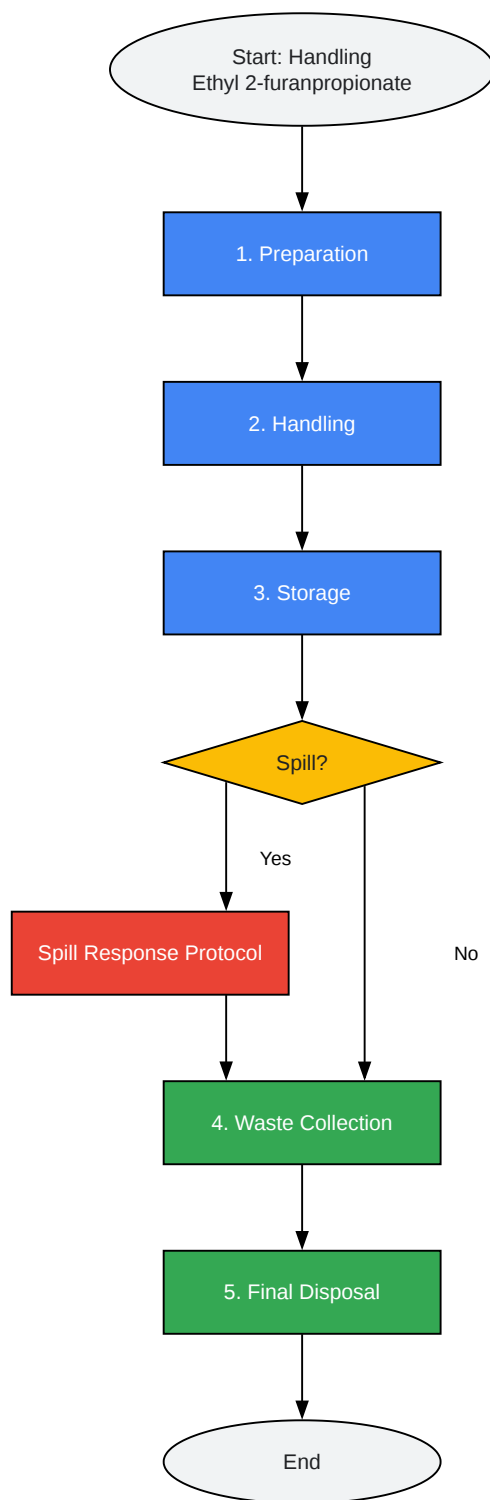
Proper containment and disposal are crucial to prevent environmental contamination and further exposure.

- Waste Collection:
 - Collect waste from residues in their original containers. Do not mix with other waste.[3]

- Handle uncleaned containers as you would the product itself.[3]
- Spill Response:
 - In case of a spill, evacuate the area and ensure adequate ventilation.[3]
 - Wear all required PPE, including respiratory protection.[6]
 - Cover drains to prevent the product from entering them.[3]
 - Collect, bind, and pump off spills. Observe possible material restrictions.[3]
 - Use inert absorbent material like sand, silica gel, or universal binder to soak up the spill.[4]
 - Place the absorbed material into suitable, closed containers for disposal.[4][5]
- Final Disposal:
 - Dispose of the contents and container at an approved waste disposal plant.[3][5]
 - All disposal activities must be in accordance with national and local regulations.[3]

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical flow of operations for the safe handling and disposal of **Ethyl 2-furanpropionate**.



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Caption: Workflow for the safe handling and disposal of **Ethyl 2-furanpropionate**.

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